

An In-depth Technical Guide to the Solubility of Tetramethyltin in Organic Solvents

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Compound of Interest

Compound Name: Tetramethyltin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tetramethyltin** in various organic solvents. The information is compiled for professionals in research, chemical sciences, and drug development who require detailed data and experimental methodologies related to this organometallic compound.

Core Executive Summary

Tetramethyltin $[(CH_3)_4Sn]$ is a fundamental organotin compound utilized in organic synthesis. Its efficacy in various reactions is often dependent on its solubility in the chosen solvent system. This document summarizes the available quantitative solubility data, details the experimental protocols for solubility determination, and provides visual representations of the associated experimental workflows. While **tetramethyltin** is widely cited as being soluble in organic solvents, specific quantitative data is primarily consolidated in a key study by Abraham and Nasehzadeh, which forms the basis of the quantitative information presented herein.^[1]

Quantitative Solubility Data

The solubility of **tetramethyltin** has been investigated in a wide range of organic solvents. The primary source of comprehensive quantitative data is the work of M. H. Abraham and A. Nasehzadeh, who determined the standard free energy of solution for gaseous **tetramethyltin** in 36 solvents and the enthalpy of solution for the liquid form in 28 of those solvents.^[1] The

following table summarizes the solvents in which the solubility of **tetramethyltin** has been studied.

Table 1: Investigated Organic Solvents for **Tetramethyltin** Solubility | Solvent | Standard Free Energy of Solution (ΔG°) | Enthalpy of Solution (ΔH°) | | :--- | :--- | :--- | | Aprotic Solvents | | n-Hexane | Data not available in search results | Data not available in search results | | Cyclohexane | Data not available in search results | Data not available in search results | | Benzene | Data not available in search results | Data not available in search results | | Toluene | Data not available in search results | Data not available in search results | | Carbon tetrachloride | Data not available in search results | Data not available in search results | | Diethyl ether | Data not available in search results | Data not available in search results | | Tetrahydrofuran | Data not available in search results | Data not available in search results | | 1,4-Dioxane | Data not available in search results | Data not available in search results | | Acetone | Data not available in search results | Data not available in search results | | Ethyl acetate | Data not available in search results | Data not available in search results | | Acetonitrile | Data not available in search results | Data not available in search results | | Dimethylformamide | Data not available in search results | Data not available in search results | | Dimethyl sulfoxide | Data not available in search results | Data not available in search results | | Protic Solvents | | Methanol | Data not available in search results | Data not available in search results | | Ethanol | Data not available in search results | Data not available in search results | | 1-Propanol | Data not available in search results | Data not available in search results | | 2-Propanol | Data not available in search results | Data not available in search results | | 1-Butanol | Data not available in search results | Data not available in search results | | tert-Butanol | Data not available in search results | Data not available in search results | | Acetic acid | Data not available in search results | Data not available in search results | | And 25 other organic solvents | Data not available in search results | Data not available in search results |

Note: The specific numerical data from the primary reference[1] were not available in the conducted search. The table indicates the solvents for which data were reported in the study.

Experimental Protocols

The determination of the solubility of a volatile and toxic compound like **tetramethyltin** requires precise and well-controlled experimental procedures. The key methodologies employed in the foundational study by Abraham and Nasehzadeh are gas-chromatographic head-space analysis and solution calorimetry.[1]

Gas-Chromatographic Head-Space Analysis for Free Energy of Solution

This method is particularly suited for volatile solutes like **tetramethyltin** and is used to determine the partitioning of the solute between the liquid and gas phases at equilibrium. From this partitioning, the standard free energy of solution (ΔG°) can be calculated.

Methodology:

- **Sample Preparation:** A known amount of the organic solvent is placed in a sealed vial, leaving a "headspace" of gas above the liquid.
- **Equilibration:** The vial is thermostated at a constant temperature to allow the **tetramethyltin** to equilibrate between the liquid and gas phases.
- **Headspace Sampling:** A sample of the gas from the headspace is withdrawn using a gas-tight syringe.
- **Gas Chromatography (GC) Analysis:** The gas sample is injected into a gas chromatograph equipped with a suitable detector (e.g., Flame Ionization Detector - FID) to determine the concentration of **tetramethyltin** in the vapor phase.
- **Calculation of Partition Coefficient:** The partition coefficient (K) is determined from the concentration of **tetramethyltin** in the gas phase and the known initial amount in the liquid phase.
- **Calculation of Free Energy of Solution:** The standard free energy of solution is then calculated from the partition coefficient using thermodynamic relationships.

Solution Calorimetry for Enthalpy of Solution

Solution calorimetry is used to measure the heat change that occurs when a solute dissolves in a solvent. This heat change corresponds to the enthalpy of solution (ΔH°).

Methodology:

- **Calorimeter Setup:** A precision calorimeter, which is an insulated container, is filled with a known amount of the organic solvent. The temperature of the solvent is allowed to stabilize.
- **Sample Introduction:** A sealed ampoule containing a precisely weighed amount of liquid **tetramethyltin** is submerged in the solvent within the calorimeter.
- **Dissolution and Temperature Measurement:** The ampoule is broken, allowing the **tetramethyltin** to dissolve in the solvent. The change in temperature of the solution is continuously monitored with a high-precision thermometer.
- **Calculation of Heat Change:** The heat evolved or absorbed during the dissolution process is calculated from the temperature change, the mass of the solution, and the specific heat capacity of the solution.
- **Calculation of Enthalpy of Solution:** The molar enthalpy of solution is then determined by dividing the heat change by the number of moles of **tetramethyltin** dissolved.

Visualizations

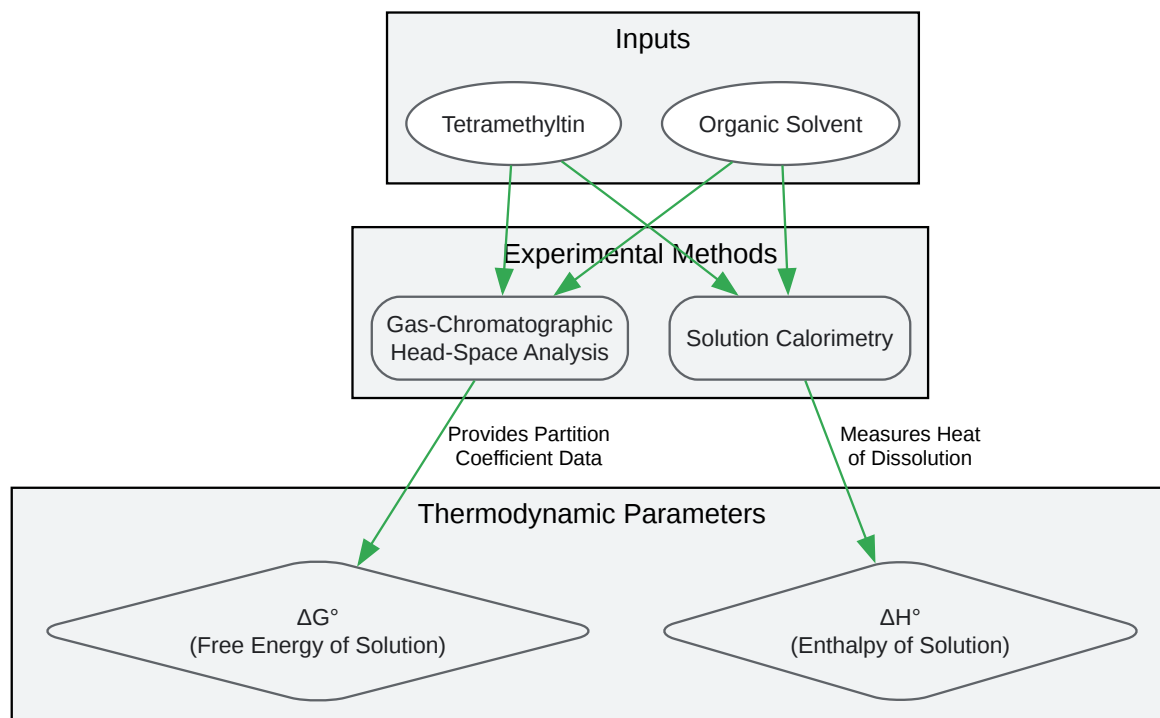
Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental procedures used to determine the solubility parameters of **tetramethyltin**.

Caption: Workflow for determining the free energy and enthalpy of solution of **tetramethyltin**.

Signaling Pathway of Solubility Determination Logic

The following diagram illustrates the logical relationship between the experimental techniques and the final thermodynamic parameters obtained.



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Caption: Relationship between experimental inputs, methods, and thermodynamic outputs.

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References

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